

Technical Guide: Physicochemical Characterization of 5-Bromoquinoxalin-6-amine

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Compound of Interest

Compound Name: *5-Bromoquinoxalin-6-amine*

Cat. No.: B601882

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physicochemical properties of **5-Bromoquinoxalin-6-amine**, a critical intermediate in pharmaceutical synthesis. The focus of this document is on its melting and boiling points, providing both established data and detailed experimental protocols for their determination.

Core Physicochemical Data

The accurate determination of physical constants such as melting and boiling points is fundamental for the characterization and quality control of chemical compounds. The data for **5-Bromoquinoxalin-6-amine** is summarized below.

Property	Value	Notes
Melting Point	151-153 °C	
Boiling Point	367.0 ± 37.0 °C	Predicted

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the melting and boiling points of a solid compound like **5-Bromoquinoxalin-6-amine**.

Melting Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a crystalline solid.[\[1\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of **5-Bromoquinoxalin-6-amine** is completely dry and finely powdered. Use a mortar and pestle to gently grind the crystals if necessary.
- Loading the Capillary Tube: Invert the open end of a capillary tube and press it into the powdered sample. A small amount of the solid will be forced into the tube.
- Packing the Sample: Tap the sealed end of the capillary tube gently on a hard surface to cause the solid to fall to the bottom. The packed sample should be approximately 2-3 mm in height.[\[2\]](#)
- Measurement:
 - Place the capillary tube into the heating block of the melting point apparatus.[\[2\]](#)[\[3\]](#)
 - Set the apparatus to heat at a rapid rate initially to approach the expected melting point (around 151°C).
 - When the temperature is about 15-20°C below the expected melting point, reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium.
 - Observe the sample through the magnifying lens.

- Recording the Melting Range: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last crystal melts (the completion of melting). This range is the melting point. For a pure compound, this range should be narrow.

Boiling Point Determination (Thiele Tube Method)

For solid compounds with a high boiling point, determination is often performed on a small scale. The Thiele tube method is a suitable microscale technique.[\[4\]](#)

Apparatus:

- Thiele tube
- High-boiling point mineral oil
- Thermometer
- Small test tube or Durham tube
- Capillary tube (sealed at one end)
- Bunsen burner or heating mantle
- Clamp and stand

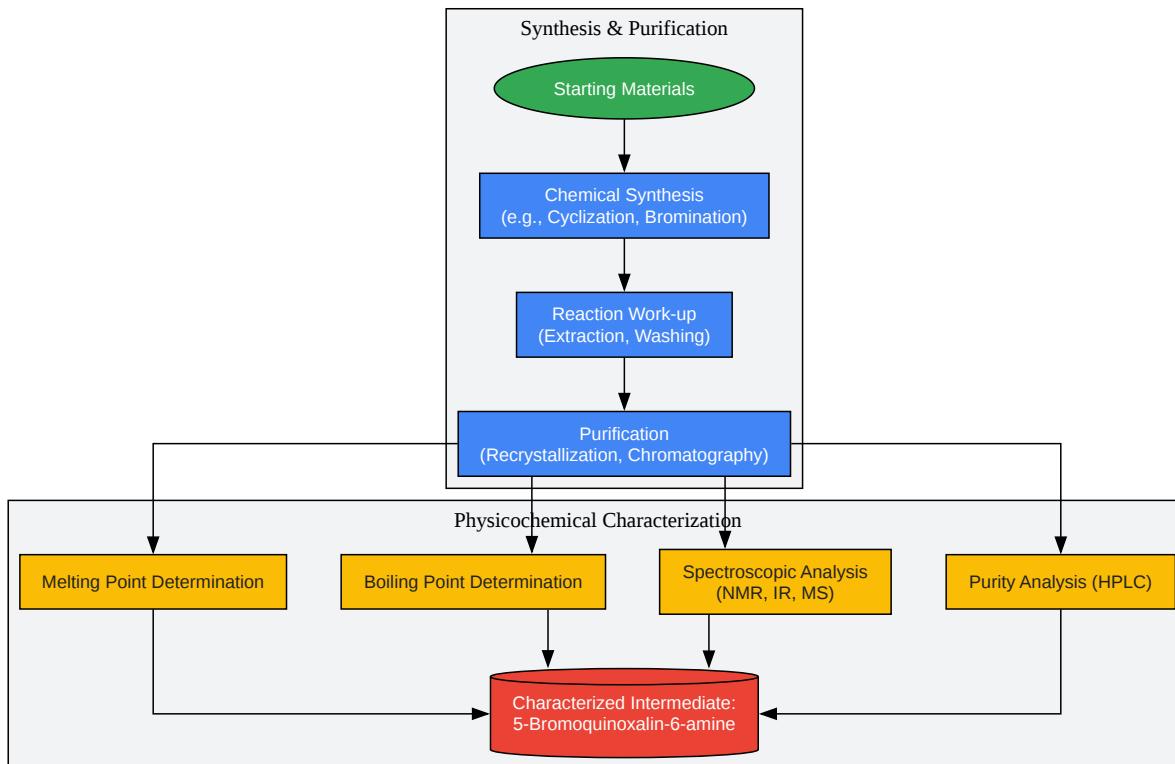
Procedure:

- Sample Preparation: Place a small amount of **5-Bromoquinoxalin-6-amine** into the small test tube or Durham tube, enough to fill it to a depth of about 1-2 cm.
- Assembly:
 - Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the thermometer bulb.
 - Place a capillary tube (sealed end up) into the sample in the test tube.[\[4\]](#)

- Mount the thermometer assembly in the Thiele tube containing mineral oil, ensuring the sample is below the oil level.
- Heating:
 - Gently heat the side arm of the Thiele tube with a Bunsen burner or heating mantle.[4] The design of the tube promotes oil circulation, ensuring uniform heating.
 - As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
- Observation and Measurement:
 - Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube. This indicates that the vapor pressure of the sample has exceeded the atmospheric pressure.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[4][5]

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the synthesis and characterization of a pharmaceutical intermediate like **5-Bromoquinolin-6-amine**.



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Caption: Workflow for Synthesis and Characterization.

Application in Drug Development

5-Bromoquinoxalin-6-amine is a key intermediate in the synthesis of various pharmaceutical compounds.^[6] Notably, it is a precursor in the manufacturing of Brimonidine, an alpha-2 adrenergic receptor agonist used in the treatment of glaucoma.^[7] The purity and well-defined physical properties of this intermediate are crucial for ensuring the quality, safety, and efficacy of the final active pharmaceutical ingredient (API). Therefore, precise determination of its melting and boiling points serves as a critical quality control checkpoint in the drug development and manufacturing process.

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References

- 1. westlab.com [westlab.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. Determination of Melting Point [wiredchemist.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 6. nbino.com [nbino.com]
- 7. nbino.com [nbino.com]
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